

Application Note: Quantitative Analysis of Oxypeucedanin in Plasma using UPLC-MS/MS

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Compound of Interest

Compound Name: Oxypeucedanin Hydrate

Cat. No.: B192036

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Oxypeucedanin, a furanocoumarin found in various traditional medicinal plants, has demonstrated a range of pharmacological activities, including anti-inflammatory, analgesic, and anti-cancer effects.[1][2] To facilitate preclinical pharmacokinetic and toxicokinetic studies, a robust and sensitive bioanalytical method for the quantification of oxypeucedanin in plasma is essential. This application note details a validated Ultra-Performance Liquid Chromatography-Tandem Mass Spectrometry (UPLC-MS/MS) method for the determination of oxypeucedanin in plasma samples.

Experimental Protocols

1. Sample Preparation

A protein precipitation method is employed for the extraction of oxypeucedanin from plasma.[3]

- Materials:
 - Plasma samples
 - Methanol (LC-MS grade)
 - Internal Standard (IS) solution (e.g., imperatorin, 1 µg/mL in methanol)[3]

- Microcentrifuge tubes
- Vortex mixer
- Centrifuge
- Protocol:
 - To a 50 μ L aliquot of plasma in a microcentrifuge tube, add 150 μ L of methanol containing the internal standard.[3]
 - Vortex the mixture for 2 minutes to precipitate proteins.[3]
 - Centrifuge the tubes at 12,000 rpm for 10 minutes at 4°C.[3]
 - Transfer the supernatant to a clean tube or vial for UPLC-MS/MS analysis.
 - Inject a 5 μ L aliquot of the supernatant into the UPLC-MS/MS system.[3]

2. UPLC-MS/MS Instrumentation and Conditions

The analysis is performed on a UPLC system coupled to a triple quadrupole mass spectrometer.

- UPLC Conditions:
 - Column: Eclipse Plus C18 column (50 mm $\times$ 2.1 mm, 1.8 μ m)[3]
 - Mobile Phase A: 0.1% Formic acid in water[3]
 - Mobile Phase B: Acetonitrile[3]
 - Gradient Elution: A gradient elution is employed for optimal separation.
 - Flow Rate: 0.4 mL/min
 - Column Temperature: 40°C
 - Injection Volume: 5 μ L

- Mass Spectrometry Conditions:
 - Ionization Mode: Electrospray Ionization (ESI), Positive
 - Scan Mode: Multiple Reaction Monitoring (MRM)
 - MRM Transitions:
 - Oxypeucedanin: m/z 287 → 203[4]
 - Imperatorin (IS): m/z 271 → 203[4]

Data Presentation

Method Validation Summary

The UPLC-MS/MS method was validated according to the FDA guidelines for bioanalytical method validation.[3]

Parameter	Result
Linearity Range	2–1000 ng/mL[3][5]
Correlation Coefficient (r^2)	> 0.999[5]
Lower Limit of Quantification (LLOQ)	2 ng/mL[5][6]
Intra-day Precision (%RSD)	< 12.0%[7]
Inter-day Precision (%RSD)	< 12.7%[7]
Accuracy	87.05% to 106.55%[5][6]
Extraction Recovery	92.52–103.8%[3]
Matrix Effect	98.02–109.03%[3]

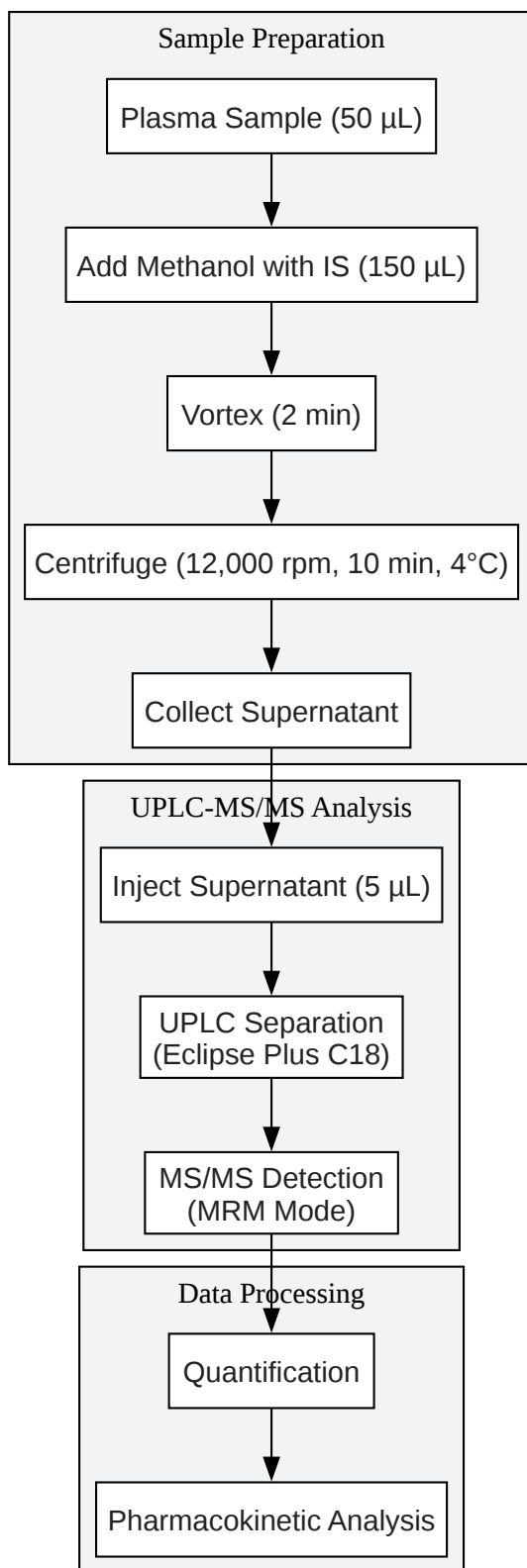
Pharmacokinetic Parameters of Oxypeucedanin in Rats

Pharmacokinetic parameters were determined following intravenous and oral administration of oxypeucedanin.

Parameter	Intravenous Administration (2.5, 5, 10 mg/kg)	Oral Administration (20 mg/kg)
T _{1/2} (h)	0.61 - 0.66[1][5]	2.94[1][5]
T _{max} (h)	-	3.38[1][5]
MRT (h)	0.62 - 0.80[1][5]	5.86[1][5]
CL _z (L/kg/h)	5.64 - 8.55[1][5]	-
V _z (L/kg)	4.98 - 7.50[1][5]	-
Absolute Bioavailability	-	10.26%[1][5]

Visualizations

Experimental Workflow



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Caption: Workflow for UPLC-MS/MS analysis of oxypeucedanin in plasma.

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- To cite this document: BenchChem. [Application Note: Quantitative Analysis of Oxypeucedanin in Plasma using UPLC-MS/MS]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b192036#uplc-ms-ms-analysis-of-oxypeucedanin-hydrate-in-plasma]

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